

In-Depth Technical Guide to SQ 11,447: Chemical Structure and Properties

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Compound of Interest

Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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Abstract

SQ 11,447, identified by its IUPAC name 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea, is a small molecule with potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of its chemical structure, and physicochemical properties. While specific biological activity and detailed experimental protocols for **SQ 11,447** are not extensively documented in publicly available literature, this guide also explores the broader context of phenylurea derivatives to offer insights into potential applications and methodologies for future research.

Chemical Structure and Identification

SQ 11,447 is a phenylurea derivative characterized by a methylurea group and a dimethylaminopropylsulfanyl side chain attached to a phenyl ring.

Chemical Structure:

Table 1: Chemical Identifiers for **SQ 11,447**[\[1\]](#)

Identifier	Value
IUPAC Name	1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea
CAS Number	33406-68-7
Molecular Formula	C13H21N3OS
SMILES	<chem>CNC(=O)NC1=CC=CC=C1SCCCN(C)C</chem>
InChI	InChI=1S/C13H21N3OS/c1-14-13(17)15-11-7-4-5-8-12(11)18-10-6-9-16(2)3/h4-5,7-8H,6,9-10H2,1-3H3,(H2,14,15,17)
InChIKey	LNAUGIJFFGNNRW-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **SQ 11,447** are crucial for understanding its potential pharmacokinetic and pharmacodynamic behavior.

Table 2: Physicochemical Properties of **SQ 11,447**[\[1\]](#)

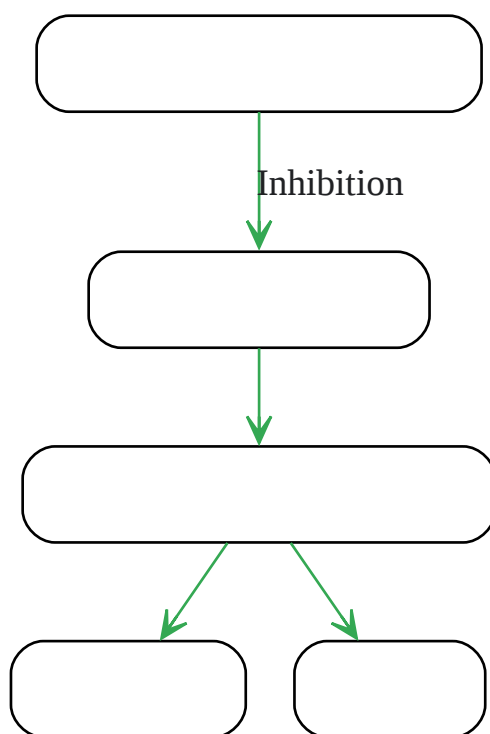
Property	Value
Molecular Weight	267.39 g/mol
XLogP3	1.8
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	7
Exact Mass	267.140533 g/mol
Monoisotopic Mass	267.140533 g/mol
Topological Polar Surface Area	58.9 Å ²
Heavy Atom Count	18

Potential Biological Activities and Signaling Pathways of Phenylurea Derivatives

While specific biological data for **SQ 11,447** is limited, the broader class of phenylurea derivatives exhibits a wide range of biological activities. This suggests potential areas of investigation for **SQ 11,447**. Phenylurea compounds are known to act as:

- **Enzyme Inhibitors:** Many phenylurea derivatives target and inhibit specific enzymes. For instance, they have been investigated as inhibitors of receptor tyrosine kinases (RTKs), which are crucial in cancer signaling pathways.
- **Anticancer Agents:** The antiproliferative effects of phenylurea derivatives have been demonstrated in various cancer cell lines.
- **Herbicides:** Certain phenylurea compounds are used commercially as herbicides, indicating their potent effects on biological systems.

A potential mechanism of action for phenylurea derivatives as anticancer agents involves the inhibition of receptor tyrosine kinases. This inhibition can disrupt downstream signaling pathways responsible for cell growth, proliferation, and survival.



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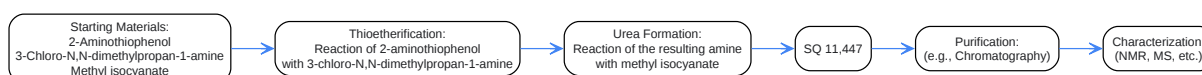
Caption: Potential signaling pathway inhibition by a phenylurea derivative like **SQ 11,447**.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **SQ 11,447** are not readily available. However, based on the general procedures for analogous phenylurea derivatives, the following methodologies can be proposed for future research.

Proposed Synthesis Workflow

The synthesis of 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea could potentially be achieved through a multi-step process. A generalized workflow is presented below.



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Caption: A proposed general workflow for the synthesis of **SQ 11,447**.

In Vitro Biological Assay: Cytotoxicity Assessment (MTT Assay)

To evaluate the potential anticancer activity of **SQ 11,447**, a common method is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, which measures cell viability.

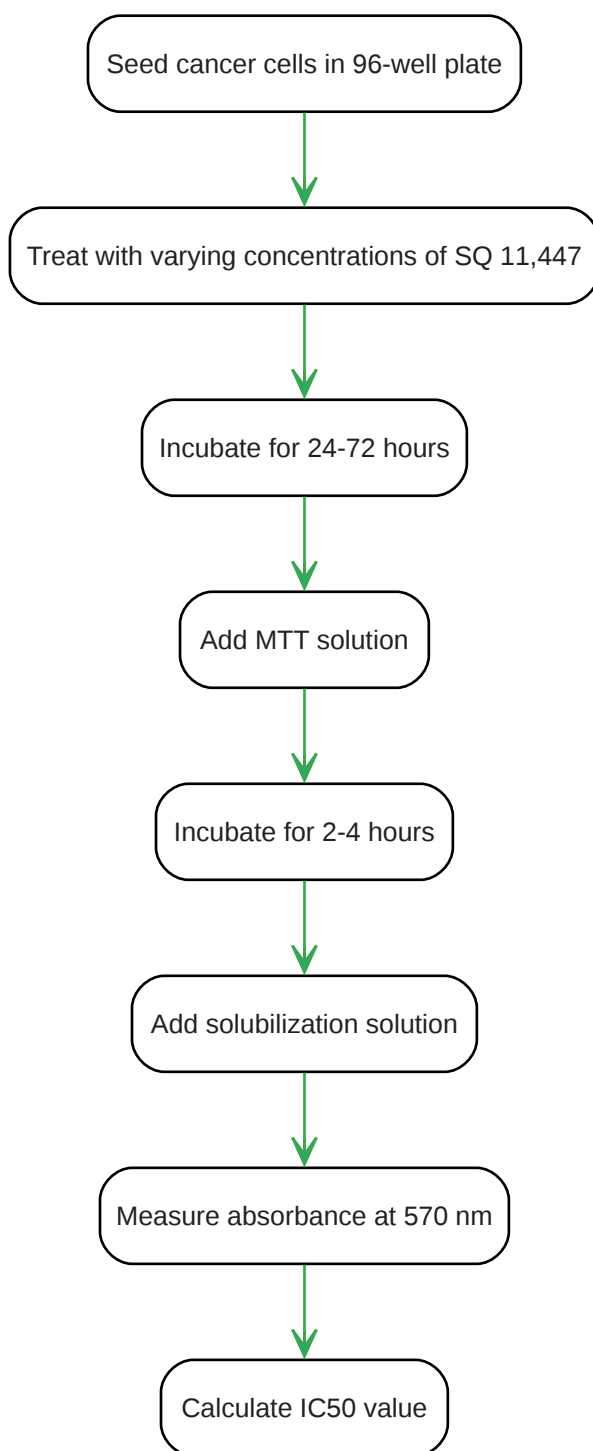
Materials:

- Cancer cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **SQ 11,447** dissolved in a suitable solvent (e.g., DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **SQ 11,447**. Include a vehicle control (solvent only).
- Incubation: Incubate the plate for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to convert MTT into formazan crystals.

- Solubilization: Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the control and determine the IC₅₀ (half-maximal inhibitory concentration) value.



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Caption: Experimental workflow for an MTT assay to determine cytotoxicity.

Conclusion

SQ 11,447 is a phenylurea derivative with defined chemical and physical properties. While its specific biological functions are not well-established, the known activities of the broader phenylurea class suggest that it may hold potential as a subject for further research, particularly in the areas of enzyme inhibition and anticancer studies. The experimental workflows provided in this guide offer a starting point for the synthesis and biological evaluation of this compound. Further investigation is warranted to fully elucidate the pharmacological profile of **SQ 11,447**.

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References

- 1. SQ 11447 | C13H21N3OS | CID 193155 - PubChem [pubchem.ncbi.nlm.nih.gov]
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